Application Notes and Protocols for Caprylyltrimethylammonium Chloride-Mediated Nanoparticle Synthesis

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Compound of Interest

Compound Name:	*Caprylyltrimethylammonium chloride*
CAS No.:	*10108-86-8*
Cat. No.:	*B157765*

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Introduction

Caprylyltrimethylammonium chloride (CTAC), a quaternary ammonium salt, serves as a cationic surfactant in the synthesis of various nanoparticles. Its amphiphilic nature, featuring a positively charged hydrophilic head and a hydrophobic tail, allows it to function as a capping agent and a structure-directing agent. In nanoparticle synthesis, CTAC adsorbs to the surface of growing nanocrystals, preventing aggregation and influencing their final size and shape. The length of the alkyl chain in the surfactant molecule is a critical parameter affecting the formation and stability of the resulting nanoparticles. While longer-chain surfactants like cetyltrimethylammonium chloride (also abbreviated as CTAC) are more commonly documented, **caprylyltrimethylammonium chloride**, with its shorter C8 alkyl chain, offers different physicochemical properties that can be harnessed to tune nanoparticle synthesis. These notes provide a detailed protocol for the synthesis of gold nanoparticles using

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caprylyltrimethylammonium chloride, adapted from established methods for longer-chain surfactants, and discuss the anticipated effects of the shorter alkyl chain.

Mechanism of Action

In aqueous solutions, **caprylyltrimethylammonium chloride** molecules can form micelles that serve as nanoreactors, controlling the nucleation and growth of nanoparticles. The positively charged headgroup of the surfactant interacts with the nanoparticle surface, creating an electrostatic barrier that prevents agglomeration and ensures colloidal stability. In the synthesis of anisotropic (non-spherical) nanoparticles, the preferential adsorption of CTAC to specific crystallographic facets of the nanocrystals can inhibit growth on those faces while promoting it on others. This directed growth is key to forming shapes like nanocubes, nanorods, and nanotriangles. Studies have shown that surfactants with shorter alkyl chains may lead to different nanoparticle morphologies compared to their longer-chain counterparts, with some research indicating that longer chains can be unfavorable for certain complex structures like dendrites.

Experimental Protocols

This section details a seed-mediated growth method for the synthesis of spherical gold nanoparticles. This protocol is adapted from established procedures using longer-chain quaternary ammonium surfactants and should be optimized for specific applications.

Protocol 1: Synthesis of Spherical Gold Nanoparticles

Materials:

- Gold (III) chloride trihydrate ($HAuCl_4 \cdot 3H_2O$)
- **Caprylyltrimethylammonium chloride** (CTAC)
- Sodium borohydride ($NaBH_4$)
- L-Ascorbic acid
- Deionized (DI) water

Procedure:

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1. Preparation of Seed Solution: a. Prepare a 0.01 M stock solution of $HAuCl_4$ in DI water. b. Prepare a 0.1 M stock solution of CTAC in DI water. c. In a clean glass vial, mix 9.75 mL of the 0.1 M CTAC solution with 0.25 mL of the 0.01 M $HAuCl_4$ solution. d. Freshly prepare an ice-cold 0.01 M solution of $NaBH_4$ in DI water. e. While vigorously stirring the CTAC/$HAuCl_4$ solution, rapidly inject 0.6 mL of the ice-cold $NaBH_4$ solution. f. The solution will turn a brownish-yellow color, indicating the formation of gold nanoparticle seeds. g. Continue stirring for 2 minutes and then allow the seed solution to age for at least 30 minutes at room temperature.

2. Preparation of Growth Solution and Nanoparticle Growth: a. In a separate flask, prepare the growth solution by combining 95 mL of 0.1 M CTAC solution, 0.5 mL of 0.01 M $HAuCl_4$ solution, and 0.5 mL of 0.1 M L-ascorbic acid. The solution should become colorless as the ascorbic acid reduces the Au(III) to Au(I). b. Add 120 µL of the aged seed solution to the growth solution under gentle stirring. c. The color of the solution will gradually change to a ruby red, indicating the growth of spherical gold nanoparticles. d. Allow the reaction to proceed for at least 2 hours at room temperature to ensure complete growth.

3. Purification: a. Centrifuge the gold nanoparticle solution at 10,000 rpm for 30 minutes to pellet the nanoparticles. b. Carefully decant the supernatant. c. Resuspend the nanoparticle pellet in a small volume of 0.01 M CTAC solution to maintain stability. d. Repeat the centrifugation and resuspension steps twice to remove excess reactants. e. Finally, resuspend the purified nanoparticles in DI water or a buffer of choice for storage and characterization.

Data Presentation

The following table summarizes typical experimental parameters and expected results for the synthesis of gold nanoparticles using a seed-mediated approach with quaternary ammonium surfactants. Note that the use of **caprylyltrimethylammonium chloride** may result in smaller particle sizes compared to cetyltrimethylammonium chloride under identical conditions due to differences in micelle structure and surface packing.

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Parameter	Seed Solution	Growth Solution	Expected Outcome
$HAuCl_4$ Concentration	0.25 mM	0.05 mM	Final nanoparticle concentration
Surfactant (CTAC) Conc.	97.5 mM	95 mM	Nanoparticle stability and size
Reducing Agent	$NaBH_4$ (0.6 mM)	Ascorbic Acid (0.5 mM)	Initiation and growth of nanoparticles
Seed Volume	N/A	120 µL	Influences final particle size and number
Reaction Temperature	Room Temperature	Room Temperature	Affects reaction kinetics
Resulting Particle Size	~2-4 nm	10-50 nm (tunable)	Dependent on seed/gold ratio
Surface Plasmon Resonance	~510 nm	520-550 nm	Correlates with particle size

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the seed-mediated synthesis of gold nanoparticles using **caprylyltrimethylammonium chloride**.

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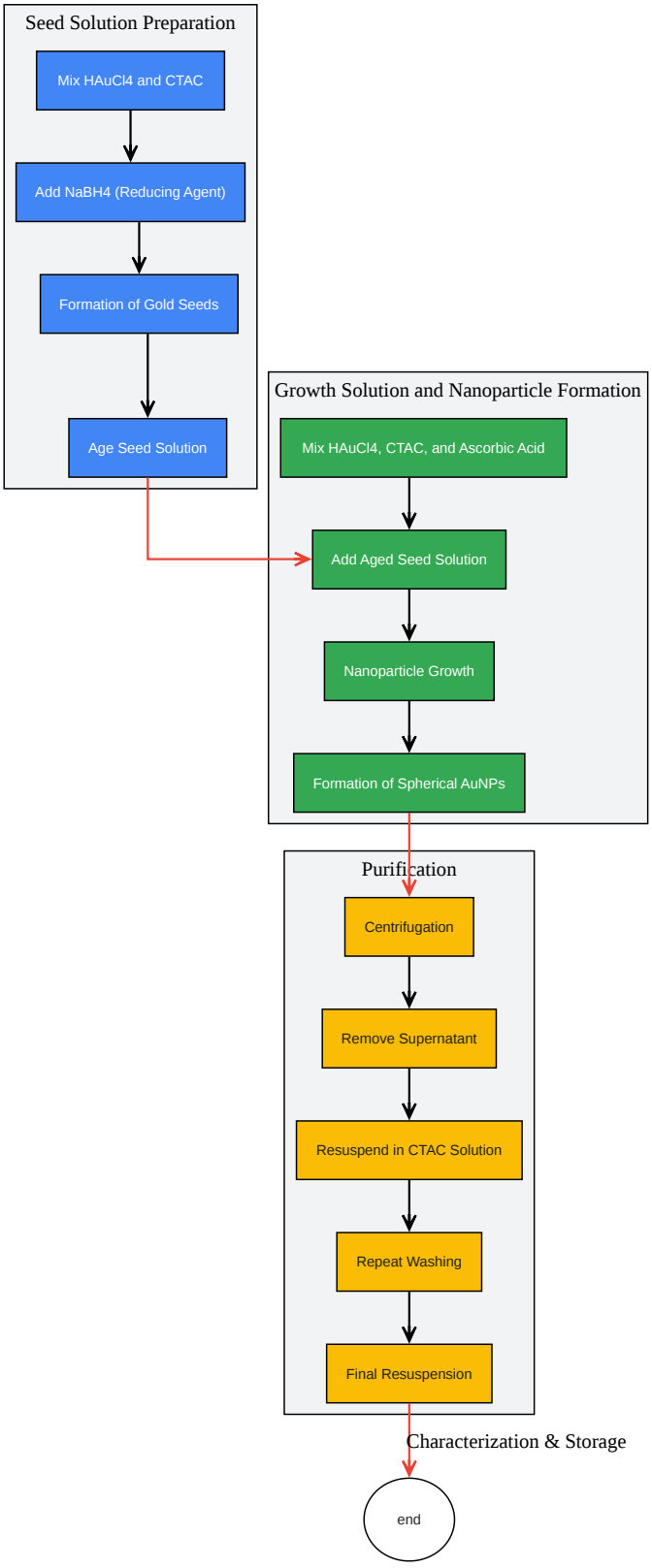

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Caption: Workflow for CTAC-mediated gold nanoparticle synthesis.

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